

Physical and chemical properties of 4-Nitrophenoxyacetic acid

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Compound of Interest

Compound Name: 4-Nitrophenoxyacetic acid

Cat. No.: B156986

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In-Depth Technical Guide to 4-Nitrophenoxyacetic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-Nitrophenoxyacetic acid** (CAS Number: 1798-11-4). It is crucial to distinguish this compound from its isomer, 4-Nitrophenylacetic acid (CAS Number: 104-03-0), as these two substances possess different molecular structures and distinct physical properties, which can lead to confusion in literature and databases.

Chemical Identity and Physical Properties

4-Nitrophenoxyacetic acid is an aromatic compound featuring a phenoxyacetic acid structure with a nitro group substituted at the para-position of the benzene ring.

Table 1: General and Physical Properties

| Property | Value | Source(s) |
|-------------------|-------------------------------------------------------------------------------|-----------|
| IUPAC Name | 2-(4-nitrophenoxy)acetic acid | |
| Synonyms | p-Nitrophenoxyacetic acid | [1] |
| CAS Number | 1798-11-4 | [1][2] |
| Molecular Formula | C ₈ H ₇ NO ₅ | [2] |
| Molecular Weight | 197.15 g/mol | [2] |
| Appearance | Off-white powder, Leaflets from MeOH or EtOH, yellow-beige crystalline powder | [2][3][4] |
| Melting Point | 183-190 °C | [2][5] |
| 182-188 °C | [2][3][4] | |
| 183 °C | | |
| Boiling Point | 334.23 °C (rough estimate) | [2] |
| Density | 1.5023 g/cm ³ (rough estimate) | [2] |

Table 2: Chemical and Solubility Properties

| Property | Value | Source(s) |
|------------|-------------------------------------------------|-----------|
| pKa | 2.893 (at 25°C) | [4] |
| LogP | 1.48 | [1] |
| Solubility | Soluble in Methanol and other organic solvents. | [2][4] |

Experimental Protocols

Synthesis of 4-Nitrophenoxyacetic Acid

A common and effective method for the synthesis of **4-Nitrophenoxyacetic acid** involves the reaction of p-nitrophenol with chloroacetic acid in an alkaline solution.

Materials:

- p-Nitrophenol (35 g)
- 50% Sodium hydroxide solution (40 g initially, then another 20 g)
- Chloroacetic acid (24 g initially, then another 12 g)
- Water (200 ml initially, then another 50 ml)
- Hydrochloric acid (for acidification)
- Alcohol (for recrystallization, optional)
- Dilute sodium hydroxide solution (for purification, optional)

Procedure:

- A round-bottom flask is charged with 35 g of p-nitrophenol, 40 g of 50% sodium hydroxide solution, 24 g of chloroacetic acid, and 200 ml of water.
- The reaction mixture is heated to reflux. The reaction is monitored until the solution is no longer alkaline.
- An additional 20 g of 50% sodium hydroxide solution, 12 g of chloroacetic acid, and 50 ml of water are added to the flask.
- The solution is boiled further under reflux until a neutral pH is achieved.
- After cooling, the reaction mixture is acidified with hydrochloric acid, which causes the crude product to precipitate.
- The precipitate is collected by filtration.

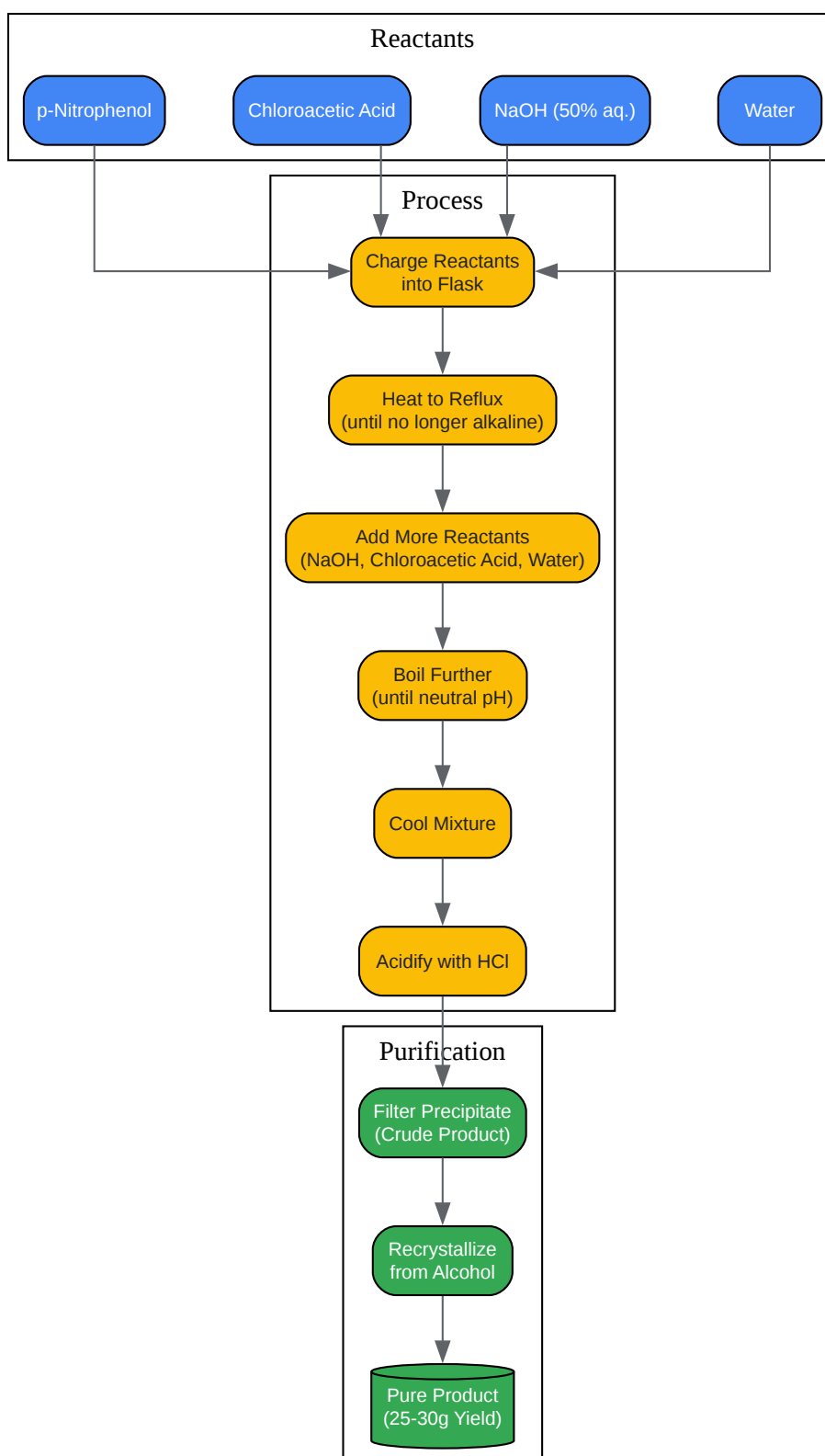
Purification:

- Method A: Recrystallization. The crude product is recrystallized from alcohol to yield glistening platelets of pure **4-nitrophenoxyacetic acid**.

- Method B: Acid-Base Extraction. The crude product is dissolved in a dilute sodium hydroxide solution and then re-precipitated by the addition of hydrochloric acid.

Yield:

- The typical yield for this procedure is between 25-30 g.



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Diagram 1: Synthesis Workflow for **4-Nitrophenoxycetic Acid**

Biological Activity and Signaling Pathways

4-Nitrophenoxyacetic acid is reported to have biological activities relevant to both the agricultural and pharmaceutical sectors.

- **Herbicidal Properties:** The compound is noted for its use as a herbicide. Its mechanism of action involves the inhibition of specific, though not explicitly detailed in the available literature, enzymatic pathways in plants, leading to effective weed control.[\[2\]](#)[\[5\]](#)
- **Pharmaceutical Intermediate:** It serves as a key intermediate in the synthesis of various pharmaceutical compounds.[\[2\]](#)[\[5\]](#)
- **Potential Anti-inflammatory Properties:** Some sources suggest its potential use in developing agents targeting inflammatory conditions.[\[5\]](#)
- **Biochemical Research:** In laboratory settings, it is used in studies related to enzyme inhibition and metabolic pathways to investigate biological processes.[\[5\]](#)

Signaling Pathways: Detailed information regarding the specific signaling pathways modulated by **4-Nitrophenoxyacetic acid** is not available in the reviewed scientific literature. The descriptions of its biological effects, such as "inhibition of specific enzymatic pathways" or "potential anti-inflammatory properties," are currently too general to map to a specific molecular or cellular signaling cascade.[\[5\]](#) Therefore, a diagram of a signaling pathway cannot be provided at this time. Further research is required to elucidate its precise mechanisms of action.

Spectral and Analytical Data

While spectral data for the isomer 4-Nitrophenylacetic acid is widely available, specific, authenticated spectra for **4-Nitrophenoxyacetic acid** (CAS 1798-11-4) are not readily found in public databases.

For analytical purposes, High-Performance Liquid Chromatography (HPLC) is cited for purity assessment.[\[2\]](#) A general reverse-phase HPLC method for analysis involves a mobile phase containing acetonitrile (MeCN) and water, with an acid modifier like phosphoric acid (or formic acid for Mass Spectrometry compatibility).[\[1\]](#) However, a detailed, validated protocol with

specific column types, gradient conditions, and flow rates is not provided in the available literature.

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